

2-butoxyethyl oleate synthesis low yield improvement

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Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

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Physicochemical Properties of 2-Butoxyethyl Oleate

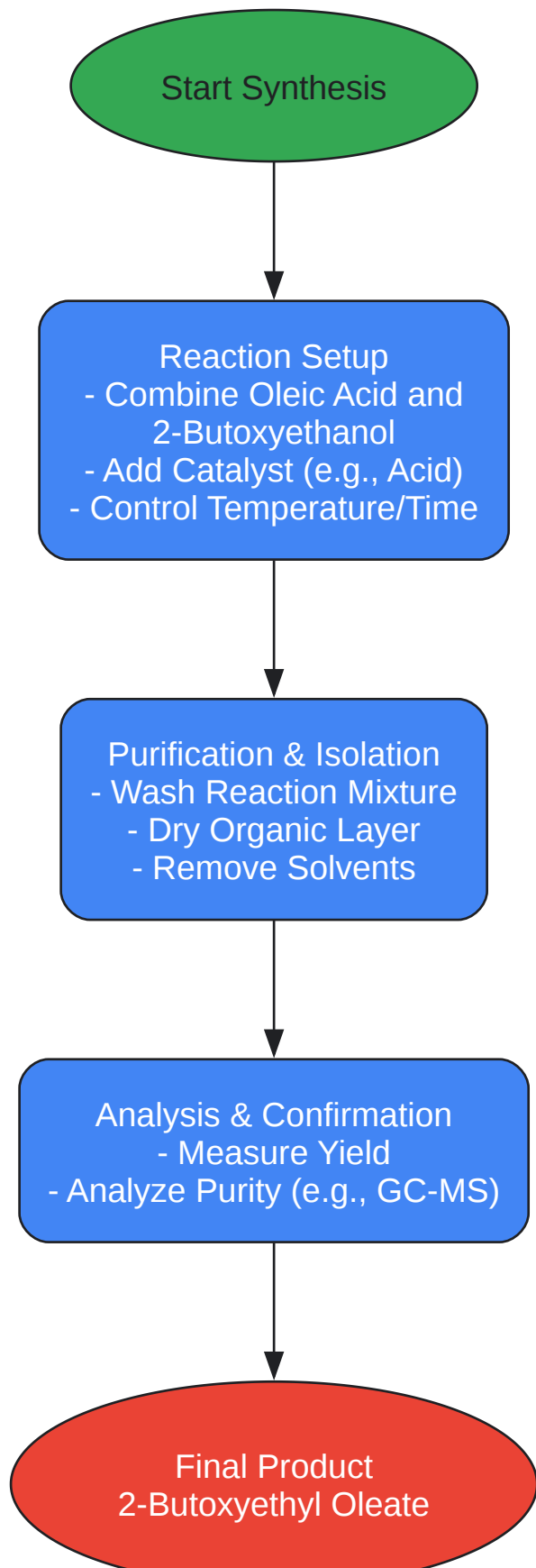
For your research and development work, here is a summary of the key technical data for **2-butoxyethyl oleate** (CAS 109-39-7) found in the search results.

Property	Value / Description
CAS Number	109-39-7 [1] [2] [3]
Molecular Formula	C ₂₄ H ₄₆ O ₃ [1] [3]
Molecular Weight	382.62 g/mol [1] [3]
Density	0.893 g/cm ³ [1] [3]
Boiling Point	462.5 °C at 760 mmHg [1] [3]
Flash Point	168.5 °C [1] [3]
Vapor Pressure	9.81E-09 mmHg at 25°C [1]
Refractive Index	n _{20/D} 1.455 [1]

Property	Value / Description
Synonyms	Ethyleneglycol monobutyl ether oleate; 2-butoxyethyl (9Z)-octadec-9-enoate [1] [3]

Synthesis Workflow and General Context

While a specific synthesis protocol for **2-butoxyethyl oleate** was not detailed, the search results indicate it can be synthesized via esterification [1]. The following diagram outlines the general experimental workflow for such a synthesis, which involves reaction setup, a purification phase, and final analysis.



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One literature source in the search results mentions the synthesis of **2-butoxyethyl oleate**, though it does not provide yield information [1]. Furthermore, a recent tutorial review on oleate chemistry highlights that the purity of starting materials (like oleic acid) is **critically important for achieving high selectivity and activity** in catalytic processes involving oleates [4]. This suggests that the quality of your raw materials could be a significant factor influencing yield.

Suggested Troubleshooting and Paths Forward

Given the lack of specific information, here are some steps you can take to troubleshoot low yield in your synthesis:

- **Focus on Reaction Fundamentals:** Review general principles of esterification. Key parameters to optimize typically include the **molar ratio of reactants, type and concentration of catalyst, reaction temperature, and time**. Ensuring the removal of water, a by-product of esterification, is also crucial for driving the reaction to completion.
- **Verify Starting Material Purity:** As indicated by the research, using high-purity oleic acid is essential. The presence of other fatty acids or impurities can lead to side reactions and reduced yield of the desired ester [4].
- **Consult Broader Synthetic Literature:** Search for synthetic procedures of analogous compounds, such as other oleic acid esters or esters of 2-butoxyethanol. The methods used for these similar reactions can often be adapted and provide valuable insights.
- **Consider Specialist Databases:** For detailed experimental procedures, specialized scientific databases like SciFinder or Reaxys are more likely to provide the specific information you need.

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References

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2. 109-39-7 | 2 - BUTOXYETHYL OLEATE [keyingchem.com]
3. - 2 109-39-7, Information for butoxyethyl - oleate ... 2 butoxyethyl oleate [chemnet.com]
4. The chemistry of oleates and related compounds in the 2020s - Green... [pubs.rsc.org]

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